

Application Notes and Protocols for Testing Trichlamide Efficacy on Cruciferous Crops

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trichlamide, a member of the salicylamides and a benzamide fungicide, is a non-systemic, broad-spectrum fungicide.[1][2] It primarily acts on contact to prevent infections from soil-borne pathogens by inhibiting microsomal lipid peroxidation.[1] The Fungicide Resistance Action Committee (FRAC) classifies **Trichlamide** in Group 22.[1] Some studies also suggest its mechanism may involve the disruption of ergosterol synthesis, a critical component of fungal cell membranes.[1] These application notes provide detailed protocols for evaluating the efficacy of **Trichlamide** on economically important cruciferous crops, such as cabbage (Brassica oleracea var. capitata) and broccoli (Brassica oleracea var. italica).

The following protocols are designed to assess both the fungicidal efficacy and potential phytotoxicity of **Trichlamide**, providing a comprehensive framework for researchers in the field of crop protection and fungicide development.

Data Presentation

All quantitative data from the following experiments should be summarized in clearly structured tables for straightforward comparison and analysis.



Table 1: In Vitro Mycelial Growth Inhibition of Fungal

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Pathogens	$\mathbf{U}\mathbf{V}$	1110-11	iannue.

Pathogen Isolate	Trichlamide Concentration (ppm)	Mean Radial Growth (mm)	Percent Inhibition (%)
Alternaria brassicicola	Control (0)	0	
10	_		
50	_		
100			
250			
Sclerotinia sclerotiorum	Control (0)	0	
10	_		
50	_		
100	_		
250	-		

Table 2: Efficacy of Trichlamide in Controlling Fungal Disease on Cabbage/Broccoli (Field/Greenhouse Trial)



Treatment	Application Rate (g a.i./ha)	Disease Incidence (%)	Disease Severity (%)	Yield (t/ha)
Untreated Control	0			
Trichlamide	X	_		
Trichlamide	2X	_		
Positive Control (Standard Fungicide)	Manufacturer's Recommended Rate	_		

Table 3: Phytotoxicity Assessment of Trichlamide on

Cabbage/Broccoli

Treatment	Application Rate (g a.i./ha)	Phytotoxicity Rating (0-5)	Plant Height (cm)	Fresh Weight (g)
Untreated Control	0			
Trichlamide	Х	_		
Trichlamide	2X	_		
Trichlamide	4X	_		

Phytotoxicity Rating Scale: 0 = No visible injury; 1 = Slight leaf spotting or discoloration; 2 = Moderate leaf spotting, discoloration, or slight stunting; 3 = Severe leaf spotting, discoloration, or moderate stunting; 4 = Severe stunting, leaf necrosis, or plant malformation; 5 = Plant death.

Experimental Protocols

Protocol 1: In Vitro Efficacy Assessment - Poisoned Food Technique

This protocol evaluates the direct inhibitory effect of **Trichlamide** on the mycelial growth of common cruciferous pathogens.

Methodological & Application





Materials:

- Pure cultures of relevant fungal pathogens (e.g., Alternaria brassicicola, Sclerotinia sclerotiorum)
- Potato Dextrose Agar (PDA) medium
- Trichlamide technical grade or formulation
- · Sterile distilled water
- Sterile Petri dishes (90 mm)
- Micropipettes and sterile tips
- Cork borer (5 mm diameter)
- Incubator

Methodology:

- Preparation of Trichlamide Stock Solution: Prepare a stock solution of Trichlamide (e.g., 1000 ppm) in sterile distilled water. Serial dilutions are then made to obtain the desired test concentrations (e.g., 10, 50, 100, 250 ppm).
- Poisoned Medium Preparation: Autoclave the PDA medium and allow it to cool to approximately 45-50°C. Add the appropriate volume of **Trichlamide** stock solution or subsequent dilutions to the molten PDA to achieve the final desired concentrations. Pour the amended PDA into sterile Petri dishes and allow them to solidify. A control set of plates should be prepared with PDA and sterile distilled water only.
- Inoculation: From the periphery of actively growing 7-day-old cultures of the test fungi, cut 5 mm diameter mycelial discs using a sterile cork borer. Place one disc, mycelial side down, in the center of each PDA plate (both treated and control).
- Incubation: Incubate the inoculated plates at 25 ± 2°C in an inverted position until the mycelial growth in the control plates reaches the edge of the plate.



- Data Collection: Measure the radial growth of the fungal colony in millimeters. Calculate the
 percent inhibition of mycelial growth using the following formula: Percent Inhibition = [(C T) /
 C] x 100 Where:
 - C = Average radial growth in control plates
 - T = Average radial growth in treated plates

Protocol 2: Greenhouse/Field Efficacy and Phytotoxicity Assessment

This protocol assesses the efficacy of **Trichlamide** in controlling disease under more realistic conditions and evaluates its safety on the host crop.

Materials:

- Cruciferous crop seedlings (e.g., cabbage, broccoli) of a uniform age and size
- Pots with sterilized potting mix (for greenhouse trials) or a prepared field plot
- Trichlamide formulation
- Knapsack sprayer or other suitable application equipment
- Fungal pathogen inoculum
- Standard commercial fungicide (positive control)
- Data collection tools (e.g., rulers, scales, disease assessment keys)

Methodology:

Experimental Design: The experiment should be laid out in a Randomized Complete Block
Design (RCBD) with at least three replications for each treatment. Treatments should include
an untreated control, at least two different rates of **Trichlamide**, and a standard commercial
fungicide.

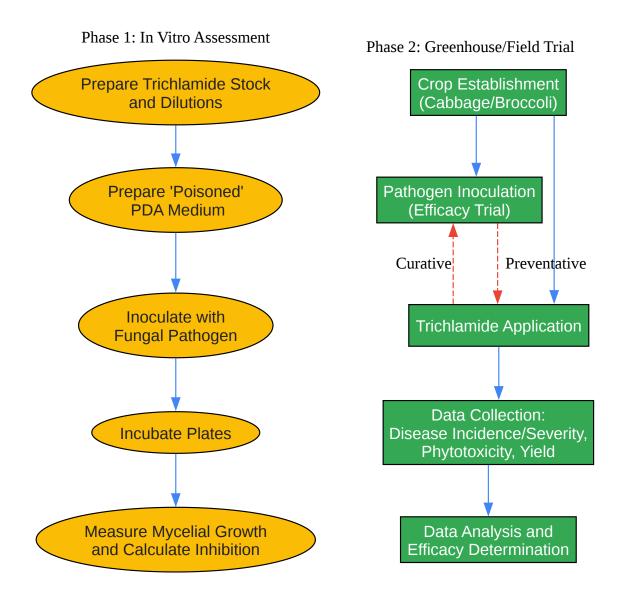


- Crop Establishment: Transplant healthy, uniform seedlings into pots or field plots. Allow the plants to establish for 1-2 weeks before treatment application.
- Inoculation (for efficacy trial): Inoculate the plants with a suspension of the target pathogen spores or mycelial fragments. The timing and method of inoculation will depend on the specific pathogen being studied. For example, for Alternaria brassicicola, a spore suspension can be sprayed onto the foliage.
- Trichlamide Application: Apply the Trichlamide treatments at the desired rates. The first application should be made either preventatively (before inoculation) or curatively (after the appearance of initial disease symptoms), depending on the objective of the study.
 Subsequent applications may be necessary at 7-14 day intervals, depending on disease pressure and the residual activity of the compound.[3]
- Data Collection (Efficacy):
 - Disease Incidence: The percentage of plants showing disease symptoms in each plot.
 - Disease Severity: Assessed using a standardized rating scale (e.g., 0-9 scale where 0 is no disease and 9 is complete plant death). The Percent Disease Index (PDI) can then be calculated.
 - Yield: At crop maturity, harvest the marketable heads from each plot and record the total weight.
- Data Collection (Phytotoxicity):
 - A separate trial without pathogen inoculation should be conducted to assess phytotoxicity.
 - Apply Trichlamide at the proposed label rate (X), twice the label rate (2X), and four times the label rate (4X) to observe any potential for crop injury.
 - Visually assess the plants for any signs of phytotoxicity at 3, 7, and 14 days after each application.[4] Symptoms to look for include leaf yellowing (chlorosis), burning (necrosis), distortion, and stunting.[4]



 Measure plant height and collect fresh and dry weight of the plants at the end of the experiment.

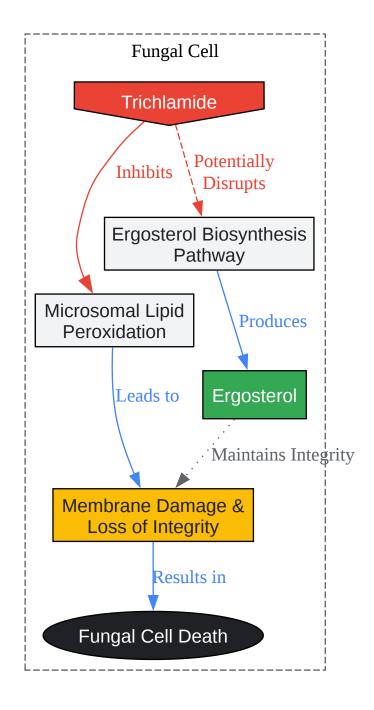
Mandatory Visualizations



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Caption: Experimental workflow for evaluating **Trichlamide** efficacy.





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Caption: Hypothetical signaling pathway for **Trichlamide**'s fungicidal action.

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